

CAS number and chemical structure of Hydrocinnamic-2,2-D2 acid

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Compound of Interest

Compound Name: Hydrocinnamic-2,2-D2 acid

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An In-depth Technical Guide to Hydrocinnamic-2,2-D2 Acid

This guide provides comprehensive technical information on **Hydrocinnamic-2,2-D2 acid**, a deuterated form of hydrocinnamic acid. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who utilize stable isotope-labeled compounds for various applications, including metabolic studies, reaction mechanism elucidation, and as internal standards in quantitative analysis.

Chemical Identity and Structure

Hydrocinnamic-2,2-D2 acid, also known as 3-Phenylpropanoic-2,2-D2 acid or 2,2-dideuterio-3-phenylpropanoic acid, is a stable isotope-labeled derivative of hydrocinnamic acid.^{[1][2]} The two hydrogen atoms on the carbon atom alpha to the carboxyl group are replaced with deuterium.

CAS Number: 19136-97-1^{[1][2][3]}

Chemical Data Summary

A summary of the key chemical properties for **Hydrocinnamic-2,2-D2 acid** is presented below. For comparison, data for the unlabeled parent compound, Hydrocinnamic acid (CAS: 501-52-0), is also included.^{[4][5]}

Property	Hydrocinnamic-2,2-D2 acid	Hydrocinnamic acid (unlabeled)
Molecular Formula	C ₉ D ₂ H ₈ O ₂ [1][3]	C ₉ H ₁₀ O ₂ [4]
Molecular Weight	152.187[1][2]	150.17[5]
Accurate Mass	152.081[1][2]	150.06808[4]
IUPAC Name	2,2-dideuterio-3-phenylpropanoic acid[1][2]	3-phenylpropanoic acid[4]
SMILES	[2H]C([2H]) (Cc1ccccc1)C(=O)O[1][2]	O=C(O)CCc1ccccc1[5]
InChI	InChI=1S/C9H10O2/c10-9(11)7-6-8-4-2-1-3-5-8/h1-5H,6-7H2,(H,10,11)/i7D2[1][2]	InChI=1S/C9H10O2/c10-9(11)7-6-8-4-2-1-3-5-8/h1-5H,6-7H2,(H,10,11)[5]
Appearance	Solid[6]	White, crystalline solid[7]
Melting Point	47-49 °C (for d9 version)[6]	45-48 °C[5]
Boiling Point	Not specified	280 °C[5]

Experimental Protocols

While specific synthesis protocols for **Hydrocinnamic-2,2-D2 acid** are not readily available in public literature, its synthesis can be inferred from established methods for preparing hydrocinnamic acid and other deuterated compounds. The most common method for producing hydrocinnamic acid is the hydrogenation of cinnamic acid.[7]

General Synthesis Approach: Catalytic Deuteration of Cinnamic Acid

This protocol describes a general method for the synthesis of the unlabeled compound, which can be adapted for the deuterated analogue by using a deuterium source.

Objective: To synthesize hydrocinnamic acid via the reduction of the carbon-carbon double bond in cinnamic acid.

Reaction Scheme: $\text{C}_6\text{H}_5\text{CH}=\text{CHCOOH}$ (Cinnamic Acid) + $\text{H}_2 \rightarrow \text{C}_6\text{H}_5\text{CH}_2\text{CH}_2\text{COOH}$
(Hydrocinnamic Acid)

Adaptation for Deuterated Synthesis: To produce **Hydrocinnamic-2,2-D2 acid**, the reaction would likely start from a precursor that allows for the specific introduction of deuterium at the alpha position, or through a method involving H-D exchange under specific catalytic conditions. A more direct, though potentially complex, route would be the catalytic reduction of cinnamic acid using deuterium gas (D_2) in a deuterated solvent with a suitable catalyst.

Materials:

- Cinnamic Acid
- Palladium on carbon (Pd/C) catalyst (e.g., 5% or 10%)
- Solvent (e.g., Ethanol, Ethyl Acetate)
- Hydrogen Gas (H_2) or Deuterium Gas (D_2) for labeled synthesis
- Sodium Hydroxide (NaOH) solution
- Hydrochloric Acid (HCl)

Procedure (based on hydrogenation of cinnamic acid):

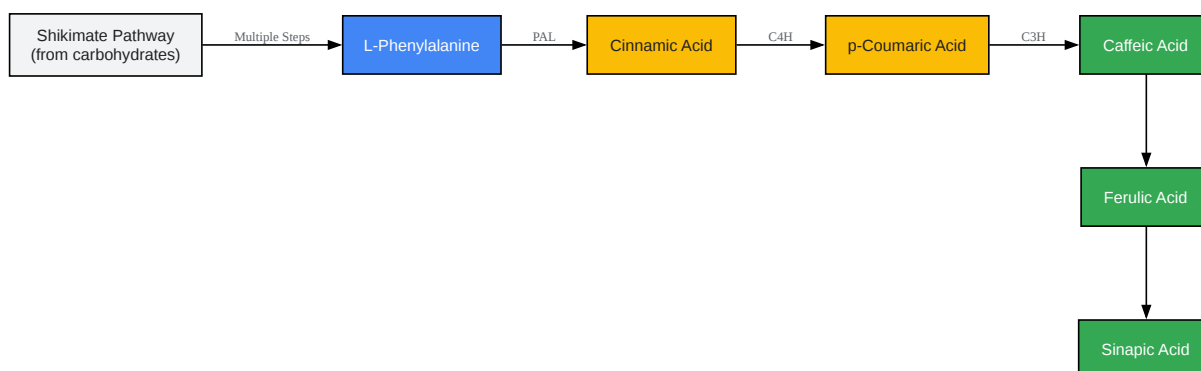
- Dissolution: Cinnamic acid is dissolved in a suitable solvent, such as ethanol, inside a hydrogenation vessel.
- Catalyst Addition: A catalytic amount of Pd/C is added to the solution.
- Hydrogenation/Deuteration: The vessel is sealed, purged with an inert gas, and then pressurized with hydrogen (or deuterium) gas. The mixture is agitated (e.g., shaken or stirred) at room temperature or with gentle heating until the reaction is complete, which is typically indicated by the cessation of gas uptake.^[8]
- Catalyst Removal: The reaction mixture is filtered through a pad of celite or a similar filter aid to remove the palladium catalyst.

- **Work-up:** The filtrate is concentrated under reduced pressure to remove the solvent. The resulting residue is then taken up in a basic aqueous solution (e.g., NaOH).
- **Purification:** The basic solution is washed with an organic solvent (e.g., ether) to remove any non-acidic impurities.
- **Acidification & Isolation:** The aqueous layer is cooled in an ice bath and acidified with concentrated HCl until the product precipitates.
- **Drying:** The precipitated solid is collected by vacuum filtration, washed with cold water, and dried to yield hydrocinnamic acid.[9] The yield for the unlabeled acid is typically high, often in the 80-90% range.[9]

Biological Significance and Pathways

Hydrocinnamic acid and its hydroxylated derivatives (hydroxycinnamic acids) are phenylpropanoids widely distributed in the plant kingdom.[10] They are synthesized from the amino acid phenylalanine via the shikimate pathway and play crucial roles in plant defense, structure, and signaling.[11][12] Hydrocinnamic acid itself is a known metabolite and has been studied for its biological activities.[13]

The general biosynthetic pathway for hydroxycinnamic acids, which are derivatives of the core hydrocinnamic acid structure, provides context for its biological origin.



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Caption: Biosynthesis of hydroxycinnamic acids from L-phenylalanine.

This diagram illustrates the core enzymatic steps starting from L-phenylalanine, a product of the shikimate pathway, leading to the synthesis of various hydroxycinnamic acids.[11][12] The enzymes involved are Phenylalanine ammonia-lyase (PAL), Cinnamate-4-hydroxylase (C4H), 4-Coumarate 3-hydroxylase (C3H), Caffeic acid O-methyltransferase (COMT), and Ferulate-5-hydroxylase (F5H).[11] Hydrocinnamic acid is the saturated (reduced) form of cinnamic acid.

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